

# Personal protective equipment for handling Ethyl 4-pyridylacetate

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## Compound of Interest

Compound Name: Ethyl 4-pyridylacetate

Cat. No.: B032410

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## Essential Safety and Handling Guide for Ethyl 4-pyridylacetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 4-pyridylacetate** (CAS No. 54401-85-3). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Ethyl 4-pyridylacetate** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Skin Irritation (H315): Causes skin irritation.[1]
- Serious Eye Irritation (H319): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity, Single Exposure (H335): May cause respiratory irritation.[1]

The GHS pictogram associated with these hazards is GHS07, indicating a health hazard.[2]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[2][3]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[4][5][6] It is important to check the manufacturer's glove compatibility chart.	Prevents skin contact, which can cause irritation. Nitrile gloves are commonly recommended for handling pyridines.[4][5]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.[2]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][4][5] A NIOSH-approved respirator may be necessary for large quantities or in case of inadequate ventilation.[2]	Prevents inhalation of vapors, which can cause respiratory tract irritation.[2]

## Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural workflow for the safe handling of **Ethyl 4-pyridylacetate** from receipt to disposal.

### 1. Preparation and Engineering Controls:

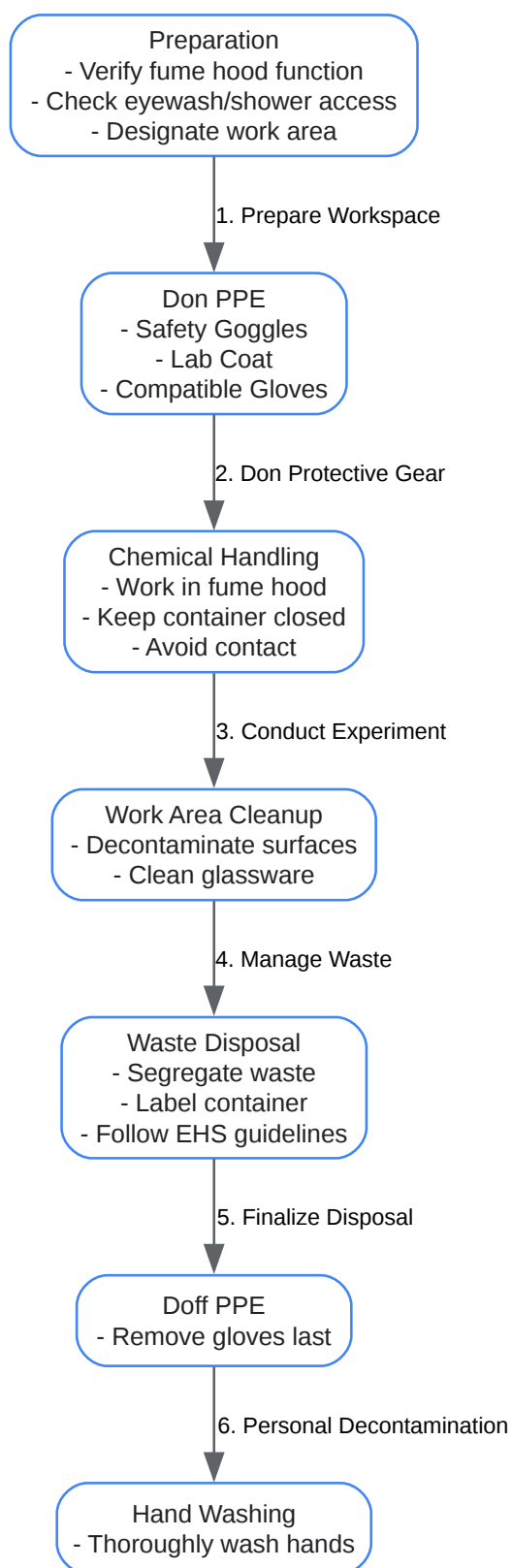
- Ensure a chemical fume hood is operational and available.[2][5]
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[2][6]
- Designate a specific area for handling the compound to contain potential spills.[2]

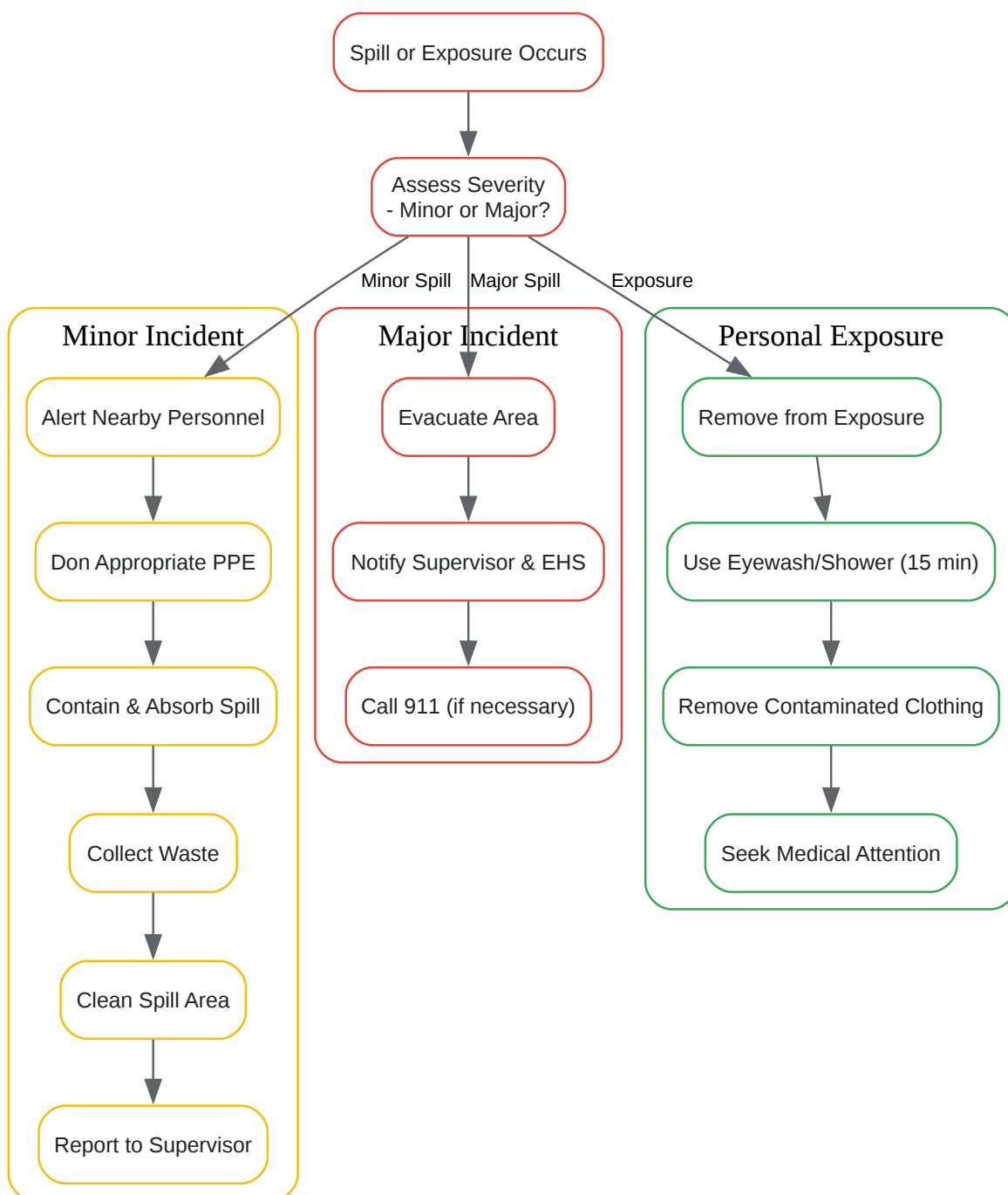
## 2. Donning Personal Protective Equipment:

- Before handling, put on all required PPE as specified in the table above.

## 3. Handling the Compound:

- Conduct all weighing and transfers of the compound within a chemical fume hood to control vapors.[\[2\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and personal clothing.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[7\]](#)





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